

# 4-[2-(Dimethylamino)ethoxy]benzylamine material safety data sheet (MSDS)

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## Compound of Interest

4-[2-

Compound Name: *(Dimethylamino)ethoxy]benzylamine*  
*ne*

Cat. No.: B129024

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## An In-depth Technical Guide to 4-[2-(Dimethylamino)ethoxy]benzylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-[2-(Dimethylamino)ethoxy]benzylamine** (CAS No. 20059-73-8), a key chemical intermediate in pharmaceutical synthesis. It consolidates critical safety data, physicochemical properties, and detailed experimental protocols to support its safe handling and application in research and development.

## Chemical Identification

This section provides the fundamental identifiers for **4-[2-(Dimethylamino)ethoxy]benzylamine**.

Identifier	Value
IUPAC Name	2-[4-(aminomethyl)phenoxy]-N,N-dimethylethanamine <sup>[1]</sup>
CAS Number	20059-73-8 <sup>[1][2][3][4][5][6]</sup>
Molecular Formula	C <sub>11</sub> H <sub>18</sub> N <sub>2</sub> O <sup>[1][2][4][5]</sup>
Molecular Weight	194.27 g/mol <sup>[1][2][4][5]</sup>
Synonyms	4-[2-(Dimethylamino)ethoxy]benzenemethanamine, p-[2-(Dimethylamino)ethoxy]benzylamine, Itopride Impurity 3 <sup>[2][4][6][7][8]</sup>
EINECS	243-491-9 <sup>[2][3]</sup>

## Physicochemical Properties

The compound is a colorless oily liquid under standard conditions.<sup>[1][7]</sup> Its key physical and chemical properties are summarized below.

Property	Value
Appearance	Colorless Oil <sup>[1][7][9]</sup>
Boiling Point	120-123 °C at 0.3 Torr <sup>[1][4][9]</sup> 304.967 °C at 760 mmHg <sup>[2]</sup>
Density	1.021 g/cm <sup>3</sup> <sup>[1][2]</sup>
Flash Point	138.245 °C <sup>[2]</sup>
pKa	9.29 ± 0.10 (Predicted) <sup>[1][2]</sup>
Refractive Index	1.532 <sup>[2]</sup>
Vapor Pressure	0.000845 mmHg at 25°C <sup>[2]</sup>
Solubility	Chloroform (Slightly), Methanol (Slightly) <sup>[4][9]</sup>

## Hazard Identification and Classification

This chemical is classified as hazardous. It is harmful if swallowed, causes severe skin and eye burns, and is harmful to aquatic life with long-lasting effects.[\[3\]](#)[\[10\]](#) The signal word is "Danger".[\[5\]](#)[\[10\]](#)

Hazard Classification	Code	Description
GHS Hazard Statements	H302	Harmful if swallowed <a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>
H314	Causes severe skin burns and eye damage <a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>	
H318	Causes serious eye damage <a href="#">[10]</a>	
H412	Harmful to aquatic life with long lasting effects <a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>	
Risk Phrases (EU)	R21/22	Harmful in contact with skin and if swallowed <a href="#">[12]</a>
R34	Causes burns <a href="#">[12]</a>	
Hazard Class	Acute Tox. 4 Oral	Acute Toxicity (Oral), Category 4 <a href="#">[5]</a> <a href="#">[11]</a>
Skin Corr. 1B	Skin Corrosion, Sub-category 1B <a href="#">[5]</a> <a href="#">[11]</a>	
Eye Dam. 1	Serious Eye Damage, Category 1 <a href="#">[5]</a> <a href="#">[11]</a>	
Aquatic Chronic 3	Chronic Aquatic Toxicity, Category 3 <a href="#">[5]</a> <a href="#">[11]</a>	

## Safety and Handling

Proper safety protocols are mandatory when handling this compound due to its corrosive and toxic nature.

## First Aid Measures

Immediate medical attention is required in case of exposure.[\[12\]](#)

Exposure Route	First Aid Protocol
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical aid. <a href="#">[10]</a> <a href="#">[12]</a>
Skin Contact	Get medical aid immediately. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. <a href="#">[10]</a> <a href="#">[12]</a>
Eye Contact	Get medical aid immediately. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[10]</a> <a href="#">[12]</a>
Ingestion	Do not induce vomiting. Get immediate medical aid. If swallowed, rinse mouth with water. <a href="#">[10]</a> <a href="#">[12]</a>

## Handling and Storage

Handling: Use only in a chemical fume hood.[\[12\]](#) Do not breathe dust, mist, or vapor, and avoid contact with eyes, skin, or clothing.[\[12\]](#) Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[10\]](#)

Storage: Store in a cool, dry place in a tightly closed container.[\[12\]](#) The compound should be stored under an inert gas (nitrogen or argon) at 2–8 °C to prevent oxidation.[\[1\]](#)[\[2\]](#)[\[4\]](#) This material is stored in a corrosives area.[\[12\]](#)

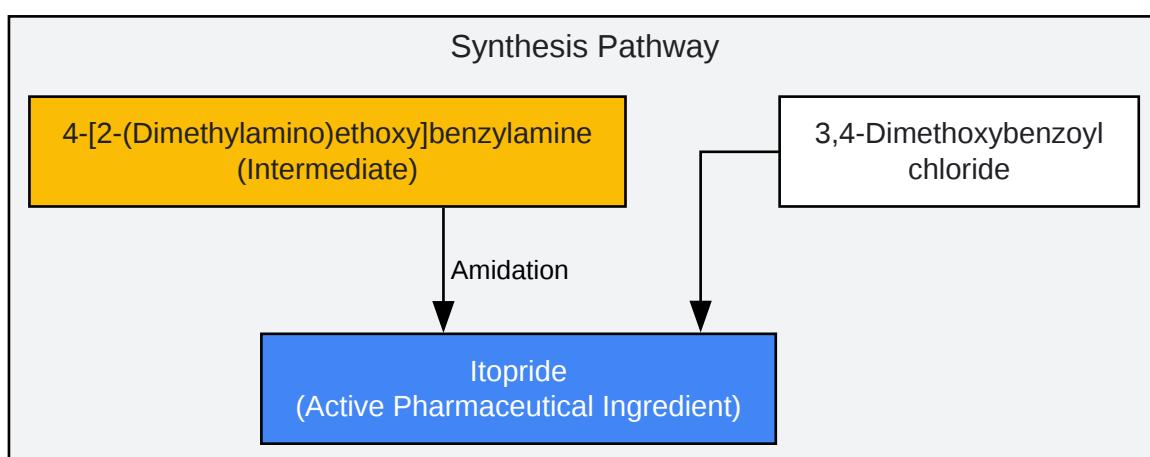
## Personal Protective Equipment (PPE)

Appropriate PPE must be worn to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Wear chemical splash goggles or tightly fitting safety goggles.[10][12]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[10][12]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. Follow OSHA respirator regulations.[12]
Engineering Controls	Facilities must be equipped with an eyewash station and a safety shower. Use adequate ventilation to keep airborne concentrations low. [12]

## Applications in Drug Development

**4-[2-(Dimethylamino)ethoxy]benzylamine** is primarily recognized as a crucial intermediate in the synthesis of Itopride Hydrochloride.[1][4] Itopride is a gastropotokinetic agent used for the treatment of functional dyspepsia and other gastrointestinal disorders by enhancing motility.[1][8] The compound's structure is a building block for creating more complex molecules, making it valuable in pharmaceutical research for developing novel drugs.[2][8]



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**Caption:** Role as a key intermediate in the synthesis of Itopride.

## Experimental Protocols: Synthesis Methodologies

Several synthetic routes for **4-[2-(Dimethylamino)ethoxy]benzylamine** have been documented. The following protocols are based on published methods.

### Method 1: From 4-Hydroxybenzonitrile

This is a two-step process involving etherification followed by reduction.[13]

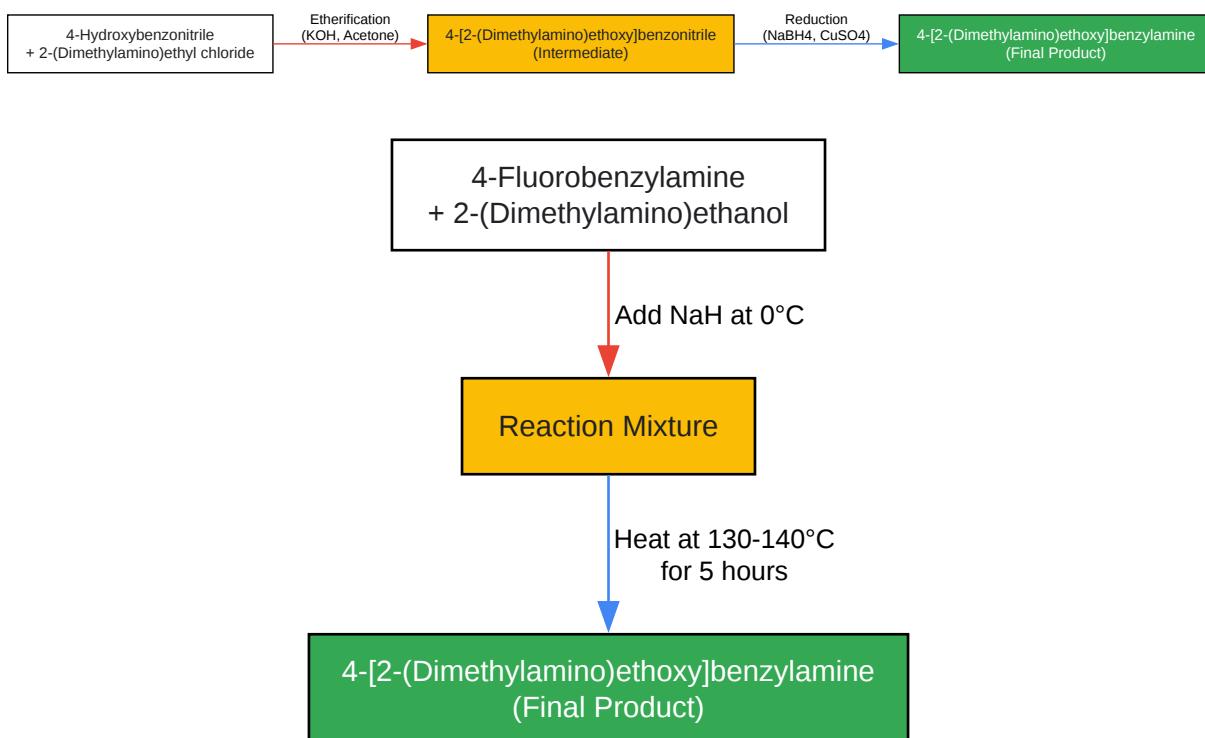
#### Step 1: Etherification of 4-Hydroxybenzonitrile

- Dissolve 20 g (168 mmol) of 4-hydroxybenzonitrile in 200 ml of acetone.
- Add 34.8 g (251.8 mmol) of potassium hydroxide to the solution.
- Reflux and stir the mixture for 1 hour.
- Slowly add 36.3 g (251.8 mmol) of 2-(dimethylamino)ethyl chloride to the reactant mixture.
- Continue refluxing and stirring for an additional 8 hours.
- After cooling to room temperature, remove the acetone via decompression and concentration.
- Extract the residue with 300 ml of dichloromethane, dry with anhydrous magnesium sulfate, and concentrate under reduced pressure to yield 4-[2-(dimethylamino)ethoxy]benzonitrile (Yield: 97%).[14]

#### Step 2: Reduction of the Nitrile Intermediate

- Dissolve 2 g (10.5 mmol) of the 4-[2-(dimethylamino)ethoxy]benzonitrile intermediate in 30 ml of ethanol.
- Add 0.23 g (0.92 mmol) of copper(II) sulfate pentahydrate (from a 2 mol aqueous solution).

- Slowly add 1.74 g (45.94 mmol) of sodium borohydride.
- Reflux and stir the mixture for 20 hours.
- Cool the reactant to room temperature, extract with ethyl acetate, and dry with anhydrous magnesium sulfate.
- Obtain the final product, **4-[2-(Dimethylamino)ethoxy]benzylamine**, by decompression and concentration (Yield: 80%).[\[13\]](#)



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